

# Comparative study of 3-Bromo-5-isopropylbenzoic acid and related compounds

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## Compound of Interest

Compound Name: 3-Bromo-5-isopropylbenzoic acid

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A Comparative Analysis of **3-Bromo-5-isopropylbenzoic Acid** and Structurally Related Analogs

This guide provides a comparative analysis of **3-Bromo-5-isopropylbenzoic acid** and its related analogs for researchers, scientists, and drug development professionals. The comparison focuses on key physicochemical properties to understand the influence of different substituents on the benzoic acid scaffold.

## Physicochemical Properties of Benzoic Acid Derivatives

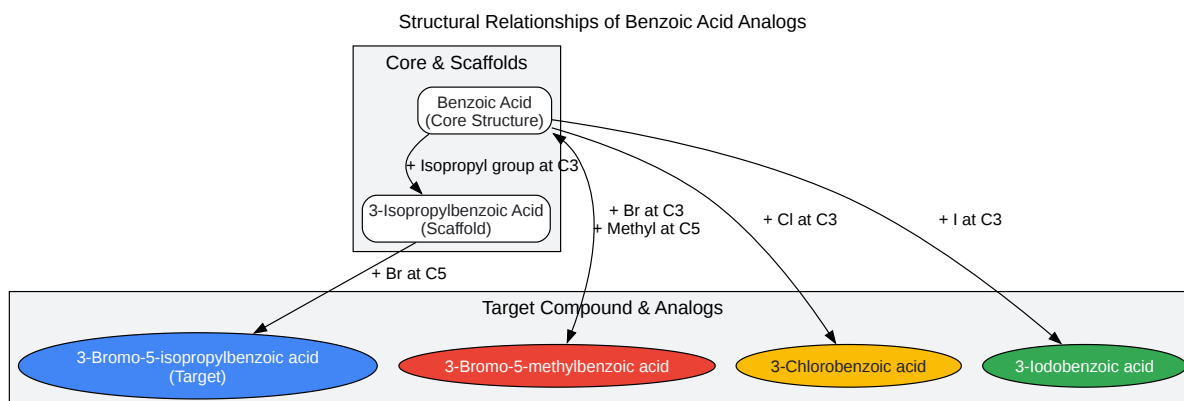
The following table summarizes key quantitative data for **3-Bromo-5-isopropylbenzoic acid** and selected analogs. These compounds were chosen to illustrate the effects of varying the halogen and alkyl substituents at the meta-position.

Property	3-Bromo-5-isopropylbenzoic acid	3-Bromo-5-methylbenzoic acid	3-Isopropylbenzoic acid	3-Chlorobenzoic acid	3-Iodobenzoic acid
CAS Number	112930-39-9[1][2]	58530-13-5[3][4][5]	5651-47-8[6]	535-80-8[7]	618-51-9
Molecular Formula	C <sub>10</sub> H <sub>11</sub> BrO <sub>2</sub> [2][8]	C <sub>8</sub> H <sub>7</sub> BrO <sub>2</sub> [5][9]	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub> [6]	C <sub>7</sub> H <sub>5</sub> ClO <sub>2</sub> [7]	C <sub>7</sub> H <sub>5</sub> IO <sub>2</sub>
Molecular Weight (g/mol)	243.10[8][10]	215.04[5]	164.2[6]	156.57[7]	248.02
Melting Point (°C)	N/A	178-179.5[4][9]	N/A	154[7]	185-187
Predicted pKa	N/A	3.88 ± 0.10[3][4]	N/A	N/A	N/A
Appearance	N/A	Pale yellow solid[3]	Crystalline solid[6]	White solid[7]	N/A

N/A: Data not available in the provided search results.

## Structural Relationships of Compared Analogs

The relationship between the core benzoic acid structure and the various substituents of the compared compounds is illustrated below. This highlights the specific structural modifications that influence the physicochemical properties detailed in the table.



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*Structural relationships of the compared benzoic acid analogs.*

## Experimental Protocols

While a specific protocol for **3-Bromo-5-isopropylbenzoic acid** was not available, the following section details a representative synthesis for a closely related analog, 3-bromo-5-methylbenzoic acid, which can be adapted for similar compounds.

### Synthesis of 3-bromo-5-methylbenzoic acid

This protocol is based on the oxidation of 1-bromo-3,5-dimethylbenzene.[3]

Materials:

- 1-bromo-3,5-dimethylbenzene (15 g, 81 mmol)
- Pyridine (133 mL)
- Water (H<sub>2</sub>O, 83 mL)
- Potassium permanganate (KMnO<sub>4</sub>, 25.6 g, 162 mmol)

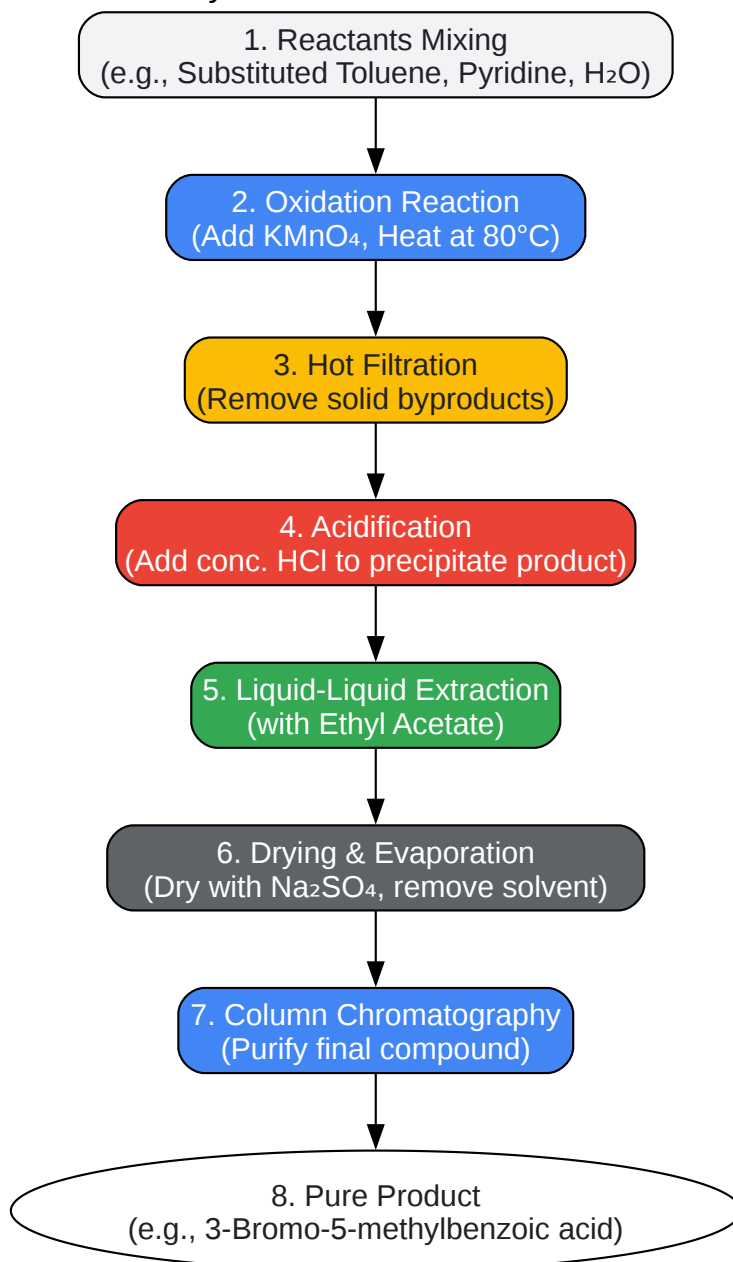
- Concentrated hydrochloric acid (HCl)
- Ethyl acetate (EtOAc)
- Brine
- Sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Methanol (MeOH)
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )

Procedure:

- Reaction Setup: A solution of 1-bromo-3,5-dimethylbenzene in a mixture of pyridine and water is heated to  $80^\circ\text{C}$ .[\[3\]](#)
- Oxidation: Potassium permanganate is added in portions over a period of 45 minutes. The reaction is continued at  $80^\circ\text{C}$  for an additional 1.5 hours.[\[3\]](#)
- Work-up: The hot solution is filtered. The filtrate is then acidified by the addition of concentrated hydrochloric acid.[\[3\]](#)
- Extraction: The aqueous solution is extracted with ethyl acetate. The combined organic extracts are washed with water and brine, then dried over sodium sulfate.[\[3\]](#)
- Purification: The solvent is evaporated in vacuo. The resulting residue is purified by column chromatography using a dichloromethane:methanol gradient to yield the final product, 3-bromo-5-methylbenzoic acid.[\[3\]](#)

The general workflow for the synthesis and purification of substituted benzoic acids is depicted in the diagram below.

## General Synthesis &amp; Purification Workflow



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*General workflow for synthesis and purification of benzoic acids.*

## Biological Activity Context

Benzoic acid and its derivatives are recognized for a wide range of biological activities, including antimicrobial and anti-inflammatory properties.[11] The specific activity is highly dependent on the substituents on the aromatic ring.[11] For instance, the introduction of

halogen atoms, such as bromine, can significantly enhance the biological properties of aromatic compounds.[11] While direct biological data for **3-Bromo-5-isopropylbenzoic acid** is limited in the available literature, the presence of the bromine atom suggests potential for antimicrobial activity.[11] Further empirical testing is necessary to determine its specific biological profile.

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